

Technical Monograph: 6-Chloro-2-fluoro-3-methylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 6-Chloro-2-fluoro-3-methylbenzenesulfonyl chloride

CAS No.: 1706461-23-5

Cat. No.: B1446711

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Executive Summary

6-Chloro-2-fluoro-3-methylbenzenesulfonyl chloride (CAS: 1706461-23-5) is a highly specialized organosulfur intermediate used primarily in the synthesis of sulfonamide-based pharmacophores. Characterized by a dense substitution pattern on the benzene ring, this compound offers a unique "scaffold lock" in medicinal chemistry—using the steric bulk of the chlorine and methyl groups to enforce conformational rigidity, while the fluorine atom modulates metabolic stability and lipophilicity.

This technical guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, and reactivity profile, designed for researchers optimizing lead compounds in drug discovery.

Chemical Identity & Structural Analysis[1][2]

The compound features a benzene ring trisubstituted with a chlorine atom, a fluorine atom, and a methyl group, in addition to the reactive sulfonyl chloride moiety.

Attribute	Detail
IUPAC Name	6-Chloro-2-fluoro-3-methylbenzenesulfonyl chloride
CAS Number	1706461-23-5
Molecular Formula	C ₇ H ₅ Cl ₂ FO ₂ S
Molecular Weight	243.08 g/mol
SMILES	<chem>Cc1ccc(c(c1F)S(=O)(=O)Cl)Cl</chem>
Structural Class	Halogenated Arylsulfonyl Chloride

Electronic & Steric Profile

- 2-Fluoro Effect:** The fluorine atom at the ortho position relative to the sulfonyl group exerts a strong inductive electron-withdrawing effect (-I), increasing the electrophilicity of the sulfur center. It also serves as a metabolic blocker, preventing ring oxidation at this position.
- 6-Chloro Sterics:** The chlorine atom at the other ortho position creates significant steric hindrance. This "ortho-effect" protects the sulfonamide bond (formed in subsequent steps) from enzymatic hydrolysis but also requires specific conditions during synthesis to avoid steric clashes.
- 3-Methyl Group:** Provides a lipophilic anchor (LogP modulation) and further desymmetrizes the electron density of the ring.

Physicochemical Properties[6][7]

Note: Experimental data for this specific isomer is limited in public registries. Values below represent high-confidence predicted ranges based on structural analogs (e.g., 2-chloro-6-methylbenzenesulfonyl chloride).

Property	Value / Range	Condition
Physical State	Solid or Semi-solid	Ambient Temp (25°C)
Melting Point	45°C – 55°C (Predicted)	Atmospheric Pressure
Boiling Point	~135°C	@ 0.5 mmHg (Vacuum)
Density	1.55 ± 0.05 g/cm ³	20°C
Solubility	Soluble in DCM, THF, EtOAc	Hydrolyzes in Water
Flash Point	>110°C	Closed Cup

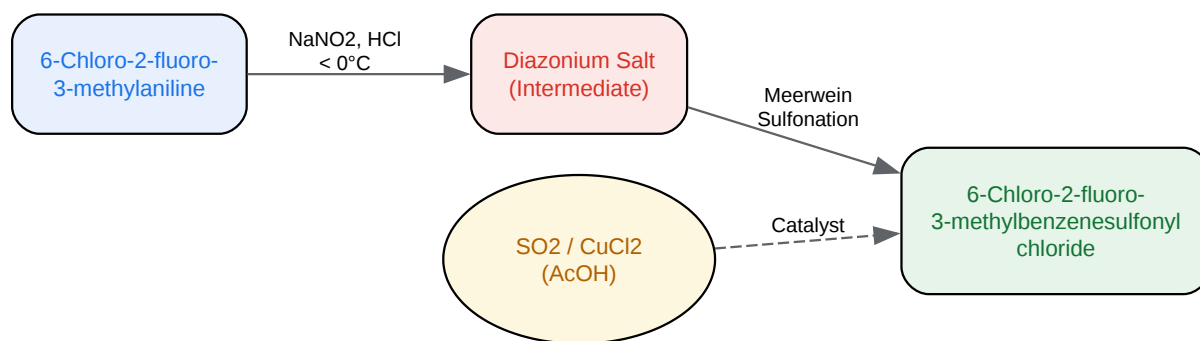
Synthesis & Manufacturing

The most reliable synthesis route for **6-Chloro-2-fluoro-3-methylbenzenesulfonyl chloride** utilizes the Meerwein Sulfonation method, starting from the corresponding aniline. This pathway avoids the selectivity issues inherent in direct chlorosulfonation of the parent toluene derivative.

Synthesis Workflow (The Sandmeyer-Type Route)

- Diazotization:** The precursor, 6-chloro-2-fluoro-3-methylaniline, is treated with sodium nitrite (NaNO₂) in concentrated hydrochloric acid (HCl) or acetic acid (AcOH) at -5°C to 0°C to form the diazonium salt.
- Sulfonyl Chloride Formation:** The diazonium species is reacted in situ with sulfur dioxide (SO₂) in the presence of a copper(I) chloride (CuCl) or copper(II) chloride (CuCl₂) catalyst in acetic acid.
- Quenching & Isolation:** The reaction mixture is poured into ice water. The sulfonyl chloride precipitates as a solid or oil, which is extracted with dichloromethane (DCM).

Visualization: Reaction Pathway



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Figure 1: Meerwein sulfonation pathway transforming the aniline precursor to the target sulfonyl chloride.[1]

Reactivity Profile & Applications

Nucleophilic Substitution (Sulfonamide Formation)

The primary utility of this compound is as an electrophile. It reacts with primary and secondary amines to form sulfonamides.

- Mechanism: Nucleophilic attack of the amine nitrogen on the sulfur atom, followed by elimination of HCl .
- Base Requirement: Requires a base (e.g., Triethylamine, Pyridine, or excess amine) to scavenge the HCl byproduct.
- Selectivity: Due to the steric bulk of the ortho-chloro and ortho-fluoro groups, reaction rates may be slower than unhindered benzenesulfonyl chlorides. Heating or stronger bases (e.g., DMAP catalyst) may be required for sterically hindered amines.

Hydrolysis Sensitivity

- Reaction: $\text{R-SO}_2\text{Cl} + \text{H}_2\text{O} \rightarrow \text{R-SO}_3\text{H} + \text{HCl}$
- Implication: The compound degrades rapidly in moist air or aqueous media. All reactions must be performed under anhydrous conditions (N_2 or Ar atmosphere).

Drug Discovery Applications

This scaffold is particularly valuable in the development of:

- COX-2 Inhibitors: The substitution pattern mimics the pharmacophore requirements for cyclooxygenase active sites.
- mPGES-1 Inhibitors: Used in anti-inflammatory research to target microsomal prostaglandin E synthase-1.[\[2\]](#)
- "Magic Chloro" Effect: The chlorine atom can fill hydrophobic pockets in target proteins, increasing potency by up to 100-fold compared to the hydrogen-substituted analog.

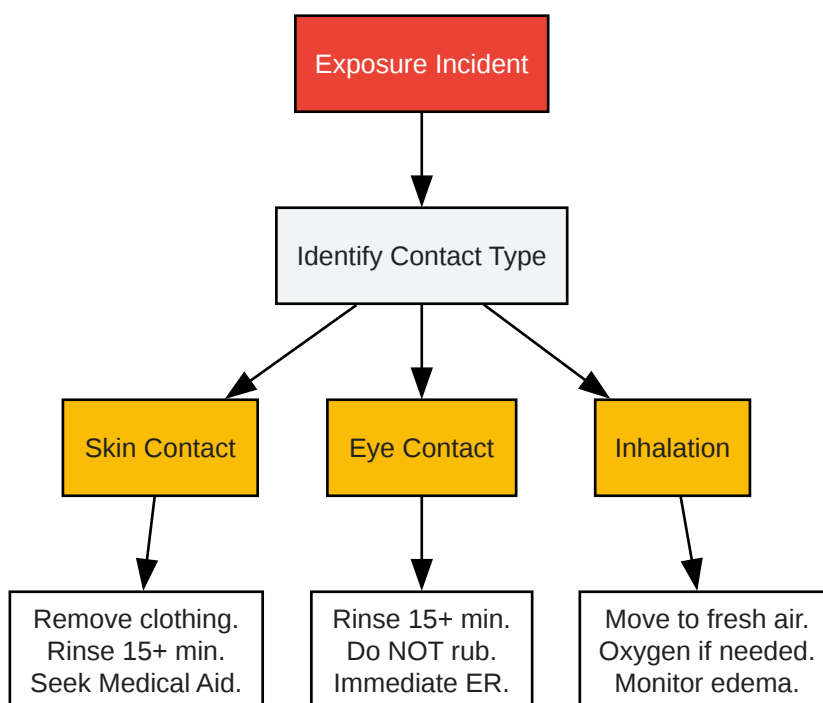
Handling, Stability & Safety Protocols

Signal Word: DANGER Hazard Statements: H314 (Causes severe skin burns and eye damage), H290 (May be corrosive to metals).[\[3\]](#)

Storage & Stability

- Temperature: Store at 2°C – 8°C (Refrigerate).
- Atmosphere: Store under inert gas (Argon preferred). Moisture sensitive.
- Container: Tightly sealed glass vial with PTFE-lined cap. Avoid metal containers due to corrosive nature.

Emergency Decision Tree



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Figure 2: Immediate response protocol for accidental exposure.

References

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